

5-Bromo-2-iodotoluene safety data sheet and handling precautions

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Compound of Interest

Compound Name: **5-Bromo-2-iodotoluene**

Cat. No.: **B045939**

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Technical Guide: Safe Handling and Use of 5-Bromo-2-iodotoluene

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety data, handling precautions, and representative experimental use of **5-Bromo-2-iodotoluene** (CAS No. 116632-39-4). The information is intended to ensure the safe and effective use of this compound in a laboratory setting.

Chemical and Physical Properties

5-Bromo-2-iodotoluene is a dihalogenated derivative of toluene, often appearing as a white to off-white crystalline solid or a clear, slightly yellow to light red-pink liquid.^[1] It is sparingly soluble in water and is sensitive to light.^[1]

Property	Value	Source
Molecular Formula	C ₇ H ₆ Br	[2]
Molecular Weight	296.93 g/mol	[2]
Boiling Point	263 °C (lit.)	[3]
Density	2.08 g/mL at 25 °C (lit.)	[3]
Refractive Index	n _{20/D} 1.65 (lit.)	[3]
Flash Point	110 °C (230 °F) - closed cup	[1]
Storage Temperature	Room temperature, in a cool, dark, and dry place	[4]

Safety and Hazard Information

5-Bromo-2-iodotoluene is considered a hazardous substance and should be handled with appropriate care. The primary hazards are skin, eye, and respiratory tract irritation.[\[2\]](#)[\[5\]](#)

GHS Classification and Hazard Statements

GHS Classification	Hazard Code	Hazard Statement
Skin Irritation	H315	Causes skin irritation
Eye Irritation	H319	Causes serious eye irritation
Specific target organ toxicity — single exposure (Respiratory tract irritation)	H335	May cause respiratory irritation

Source:[\[2\]](#)

Precautionary Statements

Safe handling of **5-Bromo-2-iodotoluene** requires adherence to the following precautionary measures:

Code	Precautionary Statement
P261	Avoid breathing dust/fume/gas/mist/vapours/spray. [2]
P264	Wash skin thoroughly after handling. [6]
P271	Use only outdoors or in a well-ventilated area. [2]
P280	Wear protective gloves/protective clothing/eye protection/face protection. [2]
P302 + P352	IF ON SKIN: Wash with plenty of water. [6]
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. [6]
P312	Call a POISON CENTER/doctor if you feel unwell. [6]
P332 + P313	If skin irritation occurs: Get medical advice/attention. [6]
P337 + P313	If eye irritation persists: Get medical advice/attention. [6]
P362 + P364	Take off contaminated clothing and wash it before reuse. [5]
P403 + P233	Store in a well-ventilated place. Keep container tightly closed. [6]
P405	Store locked up. [5]
P501	Dispose of contents/container to an approved waste disposal plant. [6]

Experimental Protocols: Representative Suzuki Coupling Reaction

5-Bromo-2-iodotoluene is a versatile intermediate in organic synthesis, frequently utilized in cross-coupling reactions such as the Suzuki-Miyaura coupling.[3][5] The differential reactivity of the bromine and iodine substituents allows for selective functionalization. The following is a representative protocol for a Suzuki coupling reaction, based on general procedures for similar compounds.

Reaction Scheme:

Materials:

- **5-Bromo-2-iodotoluene**
- Arylboronic acid (1.1 - 1.5 equivalents)
- Palladium catalyst (e.g., $\text{Pd}(\text{PPh}_3)_4$, 1-5 mol%)
- Base (e.g., K_2CO_3 , K_3PO_4 , 2-3 equivalents)
- Degassed solvent (e.g., 1,4-dioxane/water 4:1, or toluene/ethanol/water)
- Anhydrous sodium sulfate or magnesium sulfate
- Organic solvent for extraction (e.g., ethyl acetate)
- Brine solution
- Standard laboratory glassware for inert atmosphere reactions (e.g., Schlenk flask)

Procedure:

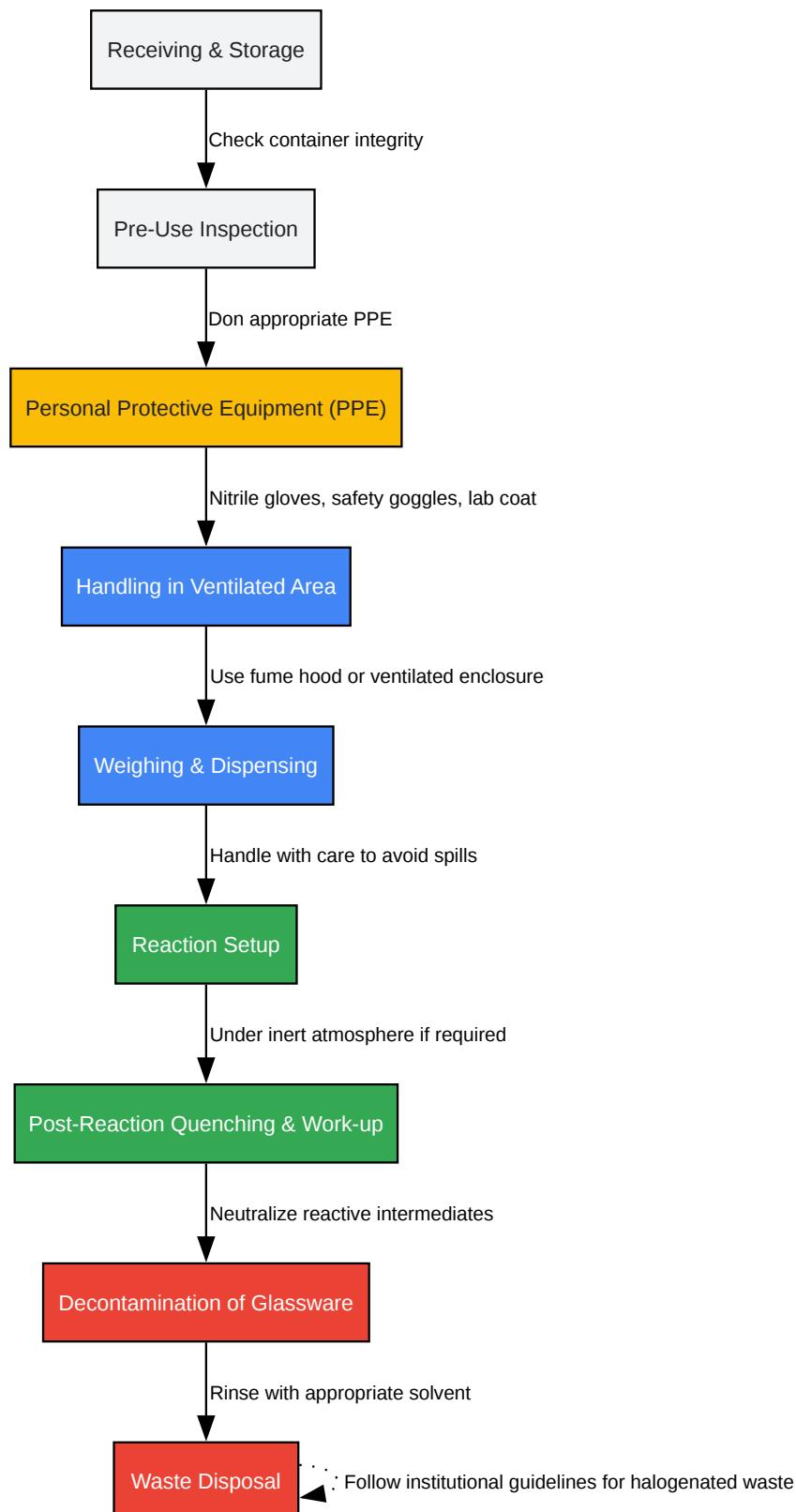
- Preparation: To a flame-dried Schlenk flask under an inert atmosphere (e.g., nitrogen or argon), add **5-Bromo-2-iodotoluene** (1.0 equivalent), the arylboronic acid (1.2 equivalents), and the base (2.0 equivalents).
- Catalyst Addition: Add the palladium catalyst (0.05 equivalents) to the flask.
- Solvent Addition: Add the degassed solvent system via syringe to achieve a suitable concentration (e.g., 0.1 M).

- Reaction: Heat the reaction mixture to 80-100 °C and stir vigorously.
- Monitoring: Monitor the reaction progress by a suitable technique such as Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS) until the starting material is consumed.
- Work-up: Upon completion, cool the reaction mixture to room temperature. Dilute with an organic solvent such as ethyl acetate and wash with water and then brine.
- Purification: Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate, filter, and concentrate in vacuo. Purify the crude product by column chromatography on silica gel.

Visualized Workflows and Logical Relationships

Safe Handling Workflow

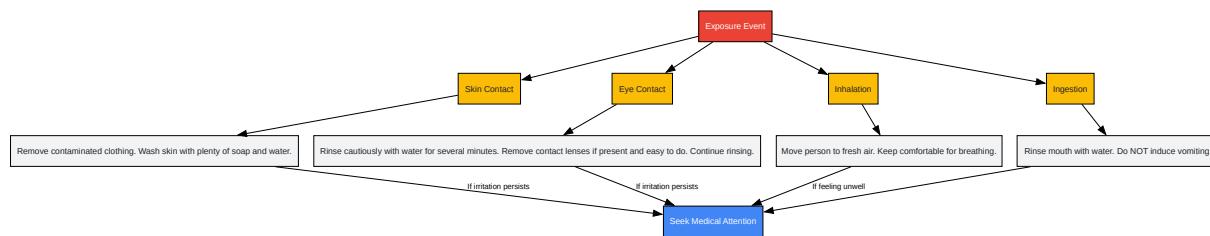
The following diagram illustrates the key stages for the safe handling of **5-Bromo-2-iodotoluene** in a laboratory setting.

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Safe Handling Workflow for **5-Bromo-2-iodotoluene**

First Aid Decision Tree

In the event of accidental exposure, the following decision tree provides guidance on initial first aid measures.



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